

Application Notes and Protocols: "Tattoo-C Probe" for Preclinical Cancer Imaging

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Compound of Interest

Compound Name: *Tattoo C*
CAS No.: *226214-37-5*
Cat. No.: *B1230777*

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Introduction

The "Tattoo-C Probe" represents a novel class of imaging agents developed for preclinical cancer research, leveraging the optical properties of common, FDA-approved dyes found in tattoo inks and food colorings.^{[1][2][3]} These probes consist of nanoparticles encapsulating a significant payload of these dyes, leading to enhanced signal brightness and improved localization within tumor tissues.^{[1][3]} This technology offers a promising and cost-effective approach for various imaging modalities, aiming to improve the accuracy and precision of cancer detection.^{[1][2]} The use of already approved colorants may also streamline the translational pathway for these imaging agents into clinical practice.^[1]

Principle

"Tattoo-C Probes" are designed for passive targeting of solid tumors through the enhanced permeability and retention (EPR) effect. The nanoparticle formulation allows the probes to be small enough to extravasate from leaky tumor vasculature but large enough to be retained within the tumor microenvironment, leading to significant signal accumulation compared to surrounding healthy tissue. The encapsulated dyes possess intrinsic optical properties, such as

high fluorescence, that can be exploited for various imaging techniques.[2] This allows for clear visualization and demarcation of tumor margins.[1][3]

Quantitative Data Summary

The following table summarizes representative data on the optical properties and tumor-targeting potential of dye-loaded nanoparticles, based on preclinical studies.

Parameter	Methylene Blue (FDA-Approved)	Indocyanine Green (FDA-Approved)	Fluorescein (FDA-Approved)	Green 8 (Cosmetic Dye)	Orange 16 (Tattoo Ink)
Fluorescence Properties	Comparable to clinical dyes	Comparable to clinical dyes	Comparable to clinical dyes	Exceeds clinical dyes	Promising fluorescence
Tumor Targeting Potential (in mice)	Not specified	Not specified	Not specified	Significant in cervical and colon tumors	Promising in preclinical models
Imaging Modality	Fluorescence Imaging	Fluorescence Imaging	Fluorescence Imaging	Fluorescence Imaging	Fluorescence Imaging

Data synthesized from preclinical studies evaluating various FDA-approved and common dyes for imaging applications.[2]

Experimental Protocols

1. Preparation of "Tattoo-C Probe" (Dye-Loaded Nanoparticles)

This protocol describes the general method for encapsulating a fluorescent dye within a nanoparticle carrier.

Materials:

- FDA-approved dye (e.g., Green 8, Orange 16)

- Biodegradable polymer (e.g., PLGA)
- Organic solvent (e.g., dichloromethane)
- Aqueous solution with surfactant (e.g., polyvinyl alcohol)
- Dialysis membrane (10 kDa MWCO)
- Phosphate-buffered saline (PBS)

Procedure:

- Dissolve the dye and polymer in the organic solvent.
- Prepare an aqueous solution containing the surfactant.
- Add the organic phase to the aqueous phase dropwise while sonicating to create an oil-in-water emulsion.
- Continue sonication for 5-10 minutes to reduce droplet size.
- Stir the emulsion at room temperature for 4-6 hours to allow for solvent evaporation and nanoparticle hardening.
- Collect the nanoparticles by centrifugation.
- Wash the nanoparticle pellet with deionized water three times to remove excess surfactant and unencapsulated dye.
- Resuspend the nanoparticles in PBS.
- Purify the nanoparticle suspension by dialysis against PBS for 24-48 hours to remove any remaining free dye.
- Characterize the size, zeta potential, and dye loading of the nanoparticles using appropriate instrumentation (e.g., dynamic light scattering, spectrophotometer).
- Sterilize the final "Tattoo-C Probe" suspension by passing it through a 0.22 μm filter.

2. In Vivo Fluorescence Imaging of Tumors in a Mouse Model

This protocol outlines the steps for using the "Tattoo-C Probe" to image tumors in a preclinical mouse model.

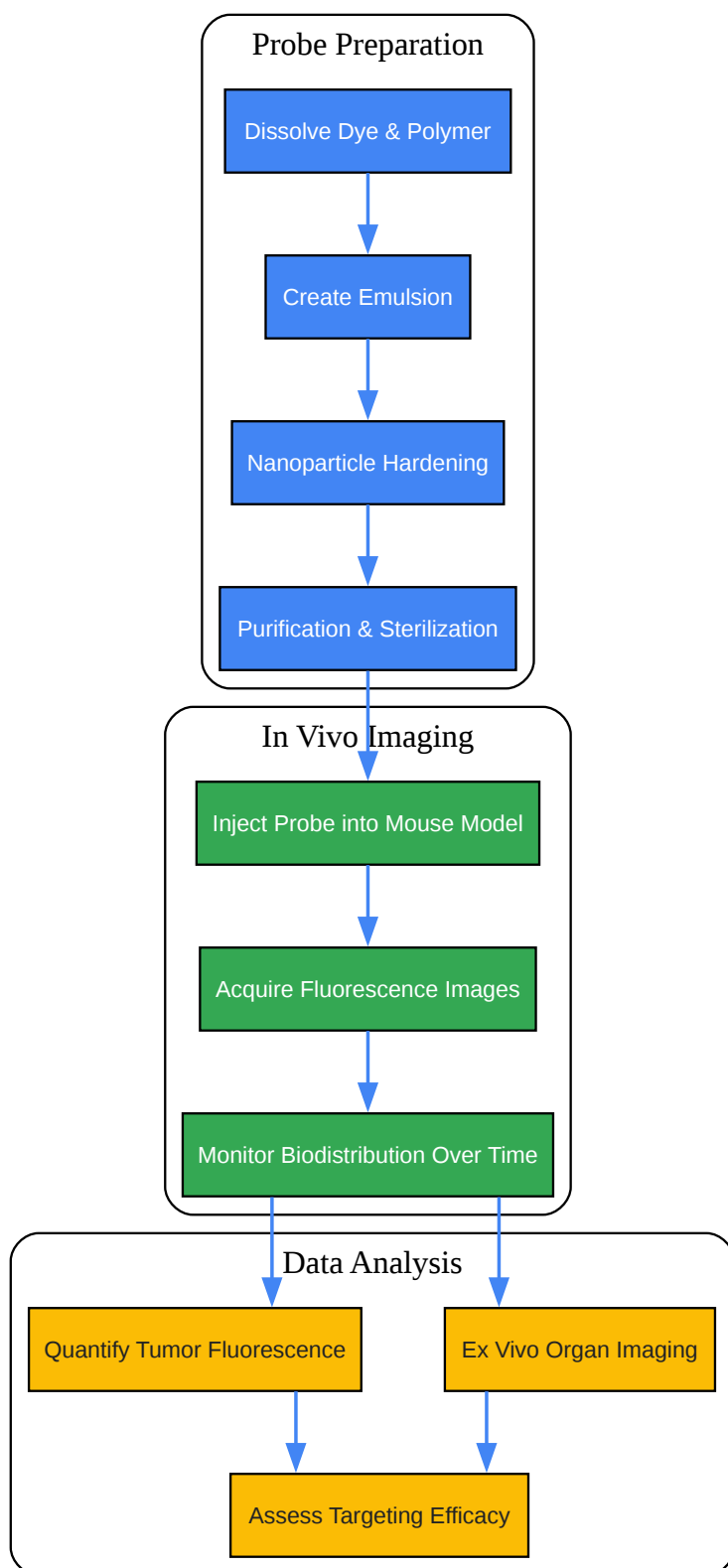
Materials:

- Tumor-bearing mice (e.g., subcutaneous xenograft model)
- "Tattoo-C Probe" suspension
- In vivo imaging system (e.g., IVIS)
- Anesthesia (e.g., isoflurane)

Procedure:

- Anesthetize the tumor-bearing mouse using isoflurane.
- Acquire a pre-injection (baseline) fluorescence image of the mouse.
- Inject the "Tattoo-C Probe" suspension intravenously (e.g., via tail vein). The typical dose will depend on the probe's brightness and nanoparticle concentration.
- At various time points post-injection (e.g., 1, 4, 8, 24, 48 hours), anesthetize the mouse and acquire fluorescence images.
- Ensure consistent imaging parameters (e.g., excitation/emission wavelengths, exposure time, binning) across all time points and animals.
- After the final imaging time point, euthanize the mouse and excise the tumor and major organs for ex vivo imaging to confirm probe biodistribution.
- Analyze the images to quantify the fluorescence intensity in the tumor region of interest (ROI) and compare it to other tissues over time.

Visualizations



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Caption: Experimental workflow for using "Tattoo-C Probe".

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